

Technical Safety & Handling Guide: 4-Chloro-3-methoxy-2-methylpyridine Hydrochloride

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Compound of Interest

Compound Name: 4-Chloro-3-methoxy-2-methylpyridine hydrochloride

Cat. No.: B8027608

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Executive Summary

This technical guide provides a comprehensive safety, handling, and application analysis of 4-Chloro-3-methoxy-2-methylpyridine Hydrochloride. As a critical intermediate in the synthesis of Proton Pump Inhibitors (PPIs) such as Rabeprazole and Pantoprazole, this compound requires rigorous control strategies due to its acute toxicity profile, corrosive potential, and moisture sensitivity.

This document transcends the standard Safety Data Sheet (SDS) by integrating diverse regulatory data into actionable protocols for drug development professionals. It synthesizes hazard identification with engineering controls, ensuring scientific integrity and operational safety.

Chemical Identity & Characterization

4-Chloro-3-methoxy-2-methylpyridine Hydrochloride is a pyridine derivative characterized by a chloro-substituent at the 4-position and a methoxy group at the 3-position. The hydrochloride salt form enhances water solubility but introduces acidic properties that necessitate specific handling protocols.

Table 1: Physicochemical Properties

Property	Specification
Chemical Name	4-Chloro-3-methoxy-2-methylpyridine Hydrochloride
CAS Number (Free Base)	107512-34-5
CAS Number (HCl Salt)	1951439-74-9 (Reference)
Molecular Formula	C ₇ H ₈ ClNO[1][2][3] · HCl
Molecular Weight	194.06 g/mol (Salt) / 157.60 g/mol (Base)
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol; sparingly soluble in non-polar solvents
Melting Point	>150°C (Decomposes)
Acidity (pKa)	~3-4 (Pyridine nitrogen), strongly acidic in solution due to HCl

Hazard Profiling & Risk Assessment

Core Hazards (GHS Classification)

While standard SDS documents list H-codes, the implication for a research workflow is deeper. The hydrochloride moiety generates hydrochloric acid upon contact with moisture, elevating the risk from simple irritation to potential corrosion.

- Acute Toxicity (Oral): Category 4 (H302).[4][5][6] Harmful if swallowed.[4][5][6]
- Skin Corrosion/Irritation: Category 2 (H315) or 1B (if high HCl content). Causes skin irritation/burns.
- Serious Eye Damage: Category 1/2A (H318/H319). Risk of corneal damage due to acidic hydrolysis.
- STOT-SE: Category 3 (H335).[3][6] Respiratory tract irritation from dust or HCl fumes.

Mechanism of Toxicity

The toxicity stems from two vectors:

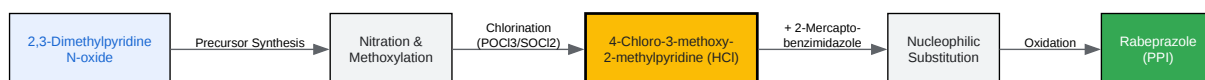
- **Alkylating Potential:** The 4-chloro substituent on the pyridine ring is reactive. In biological systems, it can act as a weak alkylating agent, potentially interacting with nucleophilic residues in proteins.
- **Acidic Hydrolysis:** Upon contact with mucous membranes, the salt dissociates, releasing protons (H^+) and chloride ions, causing immediate tissue coagulation and necrosis if untreated.

Strategic Application in Drug Development

This compound is a "building block" intermediate. Its structural integrity is vital for the final pharmacological activity of PPIs. The 4-chloro position is the site of nucleophilic aromatic substitution (S_NAr), a key step in attaching the benzimidazole moiety or other side chains.

Diagram 1: Synthesis Context (Rabeprazole Pathway)

This diagram illustrates where 4-Chloro-3-methoxy-2-methylpyridine fits into the broader synthesis of Rabeprazole, highlighting its role as a precursor for nucleophilic substitution.



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Caption: The 4-chloro intermediate acts as the electrophile for the coupling reaction with mercaptobenzimidazole derivatives.

Safe Handling & Containment Strategy

Engineering Controls

Due to the fine particle size and potential for acidic dust generation, standard laboratory ventilation is often insufficient.

- Primary Containment: Handle within a Chemical Fume Hood with a face velocity of >100 fpm.
- Powder Handling: For quantities >10g, use a Powder Containment Balance Enclosure or a glovebox to prevent inhalation of dust.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Respiratory	N95 (minimum) or P100 Respirator	Prevents inhalation of acidic particulates.
Hands	Double Nitrile Gloves (0.11mm min)	Nitrile offers excellent resistance to pyridine derivatives and dilute acids.
Eyes	Chemical Splash Goggles	Safety glasses are insufficient against acidic dust ingress.
Body	Lab Coat + Tyvek Sleeves	Prevents skin absorption and clothing contamination.

Protocol: Safe Transfer & Weighing

- Equilibrate: Allow the container to reach room temperature before opening to prevent condensation (moisture reacts with the HCl salt).
- Anti-Static: Use an anti-static gun or bar, as organic salts are prone to static charge buildup, leading to powder scattering.
- Weighing: Weigh into a tared vessel inside the fume hood. Do not transport open containers across the lab bench.
- Decontamination: Wipe the exterior of the container with a dry tissue, then a damp tissue (neutralized with 1% Sodium Bicarbonate) before returning to storage.

Emergency Response & Environmental Fate

Spill Management Logic

Do NOT use water initially. Water will solubilize the salt and spread the acidic contamination.

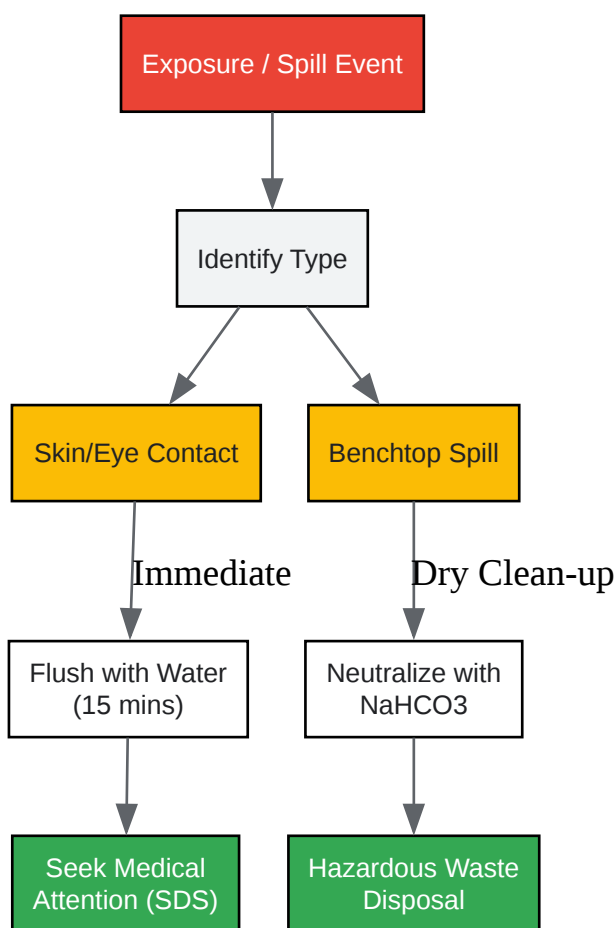
- Isolate: Evacuate the immediate area (10ft radius).
- Neutralize: Cover the spill with a dry mixture of Sodium Bicarbonate (NaHCO_3) or Calcium Carbonate. Wait for any fizzing to cease.
- Absorb: Mix with an inert absorbent (Vermiculite or dry sand).
- Collect: Sweep into a hazardous waste container labeled "Acidic Organic Solid".

Fire Fighting Measures

- Decomposition Products: Emits toxic fumes of Hydrogen Chloride (HCl), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO).
- Extinguishing Media: Dry chemical or CO_2 . Avoid high-pressure water jets that may scatter the powder.

Diagram 2: Emergency Response Decision Tree

This workflow dictates the immediate actions required upon exposure or release.



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Caption: Logic flow for immediate mitigation of personnel exposure or environmental release.

Storage & Stability

- Hygroscopic Nature: The HCl salt is hygroscopic. Store under an inert atmosphere (Argon or Nitrogen) if possible.
- Temperature: Refrigerate (2-8°C) to prevent slow degradation or dehydrohalogenation.
- Incompatibilities: Keep away from strong oxidizing agents and strong bases (which will liberate the free pyridine base).

References

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- To cite this document: BenchChem. [Technical Safety & Handling Guide: 4-Chloro-3-methoxy-2-methylpyridine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8027608/docs#technical-safety-handling-guide-4-chloro-3-methoxy-2-methylpyridine-hydrochloride>]

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